

# refining AR-C141990 treatment protocols for better outcomes

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## Compound of Interest

Compound Name: AR-C141990

Cat. No.: B1666081

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## Technical Support Center: AR-C141990

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **AR-C141990**. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to facilitate the successful application of this compound in your research.

## Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **AR-C141990**?

**AR-C141990** is a potent and selective inhibitor of the Monocarboxylate Transporter 1 (MCT1). [1][2] It exhibits approximately 10-fold selectivity for MCT1 over MCT2 and does not show significant activity against MCT3 or MCT4. [1][2][3] This inhibition blocks the transport of monocarboxylates, such as lactate, across the cell membrane.

Q2: What are the recommended solvents and storage conditions for **AR-C141990**?

**AR-C141990** hydrochloride is soluble in water, DMSO, and ethanol up to 100 mM. [1][2] For long-term storage, it is recommended to store the solid compound at -20°C in a dry and dark place. [4] Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months. [1] It is advisable to prepare single-use aliquots to avoid repeated freeze-thaw cycles. [1]

Q3: How can I improve the solubility of **AR-C141990**?

If you encounter solubility issues, gently warming the solution to 37°C and using an ultrasonic bath for a short period can help to dissolve the compound completely.<sup>[1]</sup>

Q4: What are the known off-target effects of **AR-C141990**?

**AR-C141990** has a known inhibitory effect on MCT2, although with a 10-fold lower potency compared to MCT1.<sup>[3]</sup> No significant activity has been reported for MCT3 and MCT4.<sup>[1][3]</sup> Researchers should be aware of potential confounding effects in experimental systems expressing MCT2.

Q5: What are the demonstrated in vivo effects of **AR-C141990**?

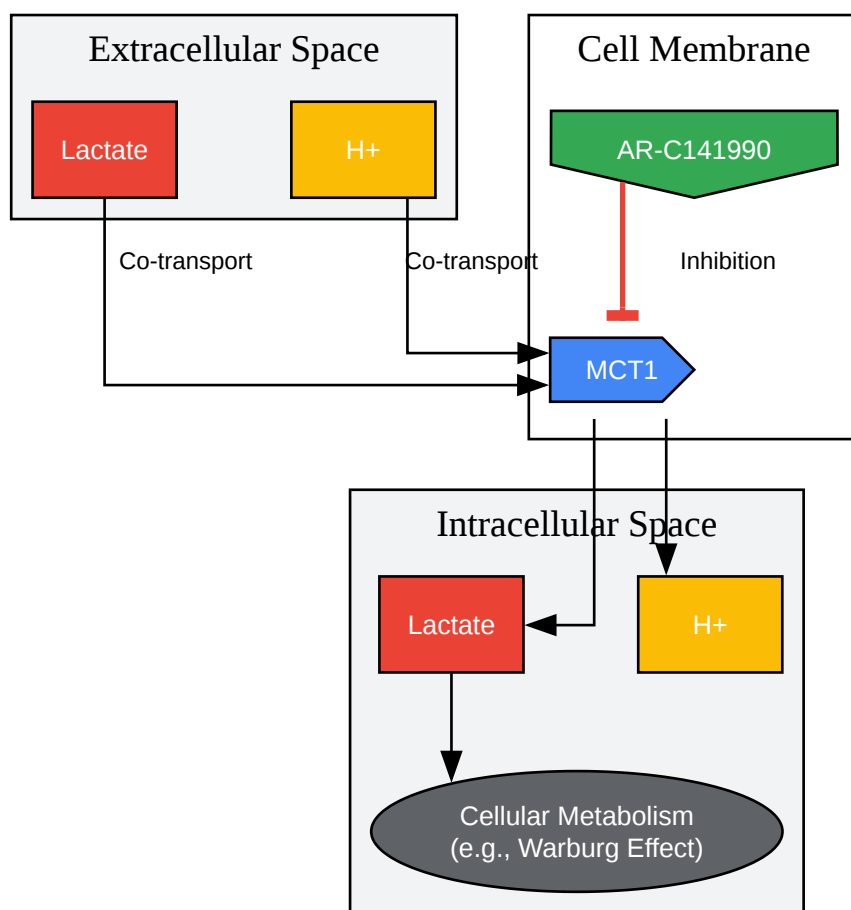
In animal models, **AR-C141990** has been shown to have immunosuppressive properties, inhibiting the graft-versus-host response and prolonging cardiac graft survival in rats.<sup>[1][2][3]</sup> It has also been observed to inhibit the brain penetration of the GHB analog HOCPCA.<sup>[1][4]</sup>

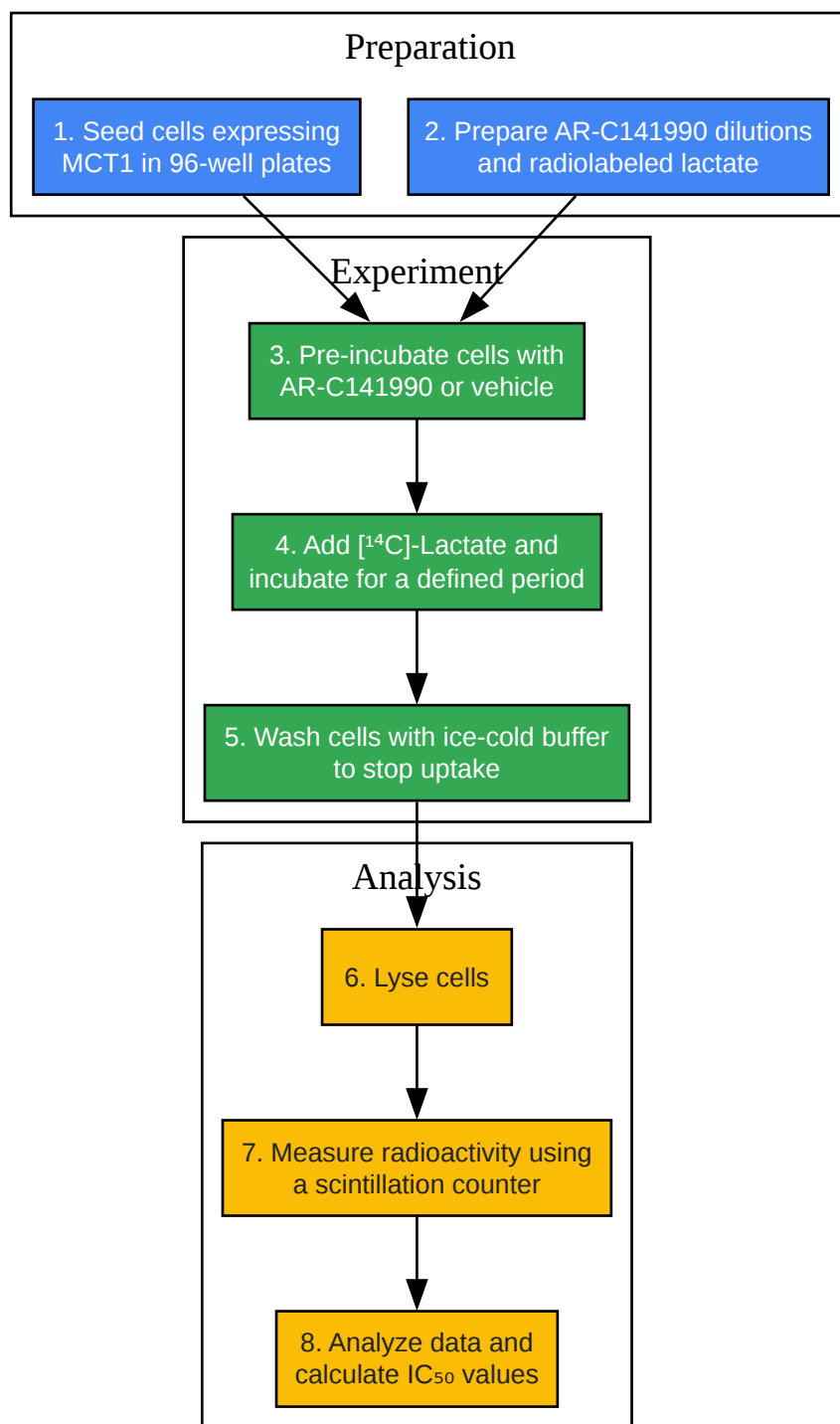
## Quantitative Data Summary

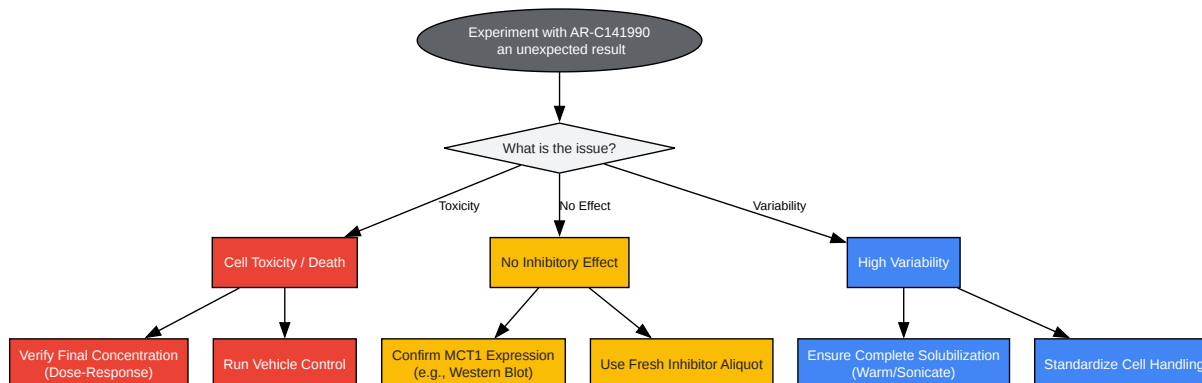
The following table summarizes the key quantitative parameters for **AR-C141990**.

Parameter	Value	Target/System	Reference
pKi	7.6	Human MCT1	[1][3]
6.6	Human MCT2	[3]	
IC <sub>50</sub>	0.21 μM	[ <sup>3</sup> H]HOCPA uptake in oocytes expressing MCT1	[3]
2.32 μM	[ <sup>3</sup> H]HOCPA uptake in oocytes expressing MCT2	[3]	
In Vivo Half-life	~20 minutes	Male NMRI mice (10 mg/kg, s.c.)	[3]
In Vivo ID <sub>50</sub>	4.6 mg/kg	Inhibition of HOCPA brain penetration	[4]

## Signaling Pathway and Experimental Workflow Diagrams







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## References

- 1. glpbio.com [glpbio.com]
- 2. AR-C 141990 hydrochloride | Monocarboxylate Transporters | Bio-Techne [bio-technne.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medkoo.com [medkoo.com]
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